

An In-Depth Technical Guide to the Chemical Properties of Cholesteryl 11-eicosenoate

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Compound of Interest

Compound Name: Cholesteryl 11-eicosenoate

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This technical guide provides a comprehensive overview of the known chemical properties of **Cholesteryl 11-eicosenoate**. Due to the limited availability of experimental data for this specific cholesteryl ester, this guide also includes data for structurally related compounds and general characteristics of the cholesteryl ester class to provide a broader context for researchers.

Core Chemical Properties

Cholesteryl 11-eicosenoate is a cholesterol ester, a class of lipids crucial for the transport and storage of cholesterol in the body. It is formed through the esterification of cholesterol with 11-eicosenoic acid.

Property	Value	Source
Molecular Formula	C47H82O2	[1]
Molecular Weight	679.15 g/mol	
CAS Number	70832-37-0	[1]
Physical State	Solid	
Purity	>99%	
Storage Conditions	Freezer	
Synonyms	Cholest-5-en-3-ol (3 β)-, 3-[(11Z)-11-eicosenoate], Cholesteryl cis-11-eicosenoate	[1]

Physicochemical Data

Specific experimental data on the melting point, boiling point, and solubility of **Cholesteryl 11-eicosenoate** are not readily available in the cited literature. However, data for the related compound, cis-11-Eicosenoic acid methyl ester, and general solubility characteristics of cholesteryl esters are presented below to provide an estimate of its physicochemical properties.

Table of Physicochemical Properties of Related Compounds

Property	Value	Compound	Source
Melting Point	-34.0 °C	cis-11-Eicosenoic acid methyl ester	[2][3]
Boiling Point	394.3 °C at 760 mmHg	cis-11-Eicosenoic acid methyl ester	[2][3]
Solubility	Soluble in ethanol (~20 mg/ml)	11(E)-Eicosenoic acid	[4]
Sparingly soluble in aqueous buffers	11(E)-Eicosenoic acid	[4]	
Low water solubility	Cholesteryl esters (general)		

Cholesteryl esters are inherently hydrophobic and thus exhibit low solubility in water. They are generally soluble in nonpolar organic solvents.

Spectral Analysis

Detailed ¹H NMR, ¹³C NMR, and mass spectrometry data for **Cholesteryl 11-eicosenoate** are not available in the provided search results. However, the general spectral characteristics of cholesteryl esters can be described.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The ¹H NMR spectra of cholesteryl esters are complex due to the large number of overlapping signals from the sterol nucleus and the fatty acid chain.[5][6] Characteristic signals include those from the vinyl proton on the cholesterol ring and the protons adjacent to the ester linkage.[5]
- ¹³C NMR: Natural abundance ¹³C NMR with magic angle spinning (MASNMR) is a powerful technique for studying the structure and dynamics of cholesteryl esters in both crystalline and liquid crystalline phases.[7] The spectra can provide information on the different molecular environments and motions of the steroid ring and the acyl chain.[7]

Mass Spectrometry (MS):

- Electrospray ionization tandem mass spectrometry (ESI-MS/MS) is a common method for the analysis of cholesteryl esters.
- A characteristic fragmentation pattern for many cholesteryl esters involves the neutral loss of the cholestane moiety, resulting in a prominent fragment ion.[8]

Reactivity and Stability

Cholesteryl 11-eicosenoate is stable under recommended storage conditions, which is in a freezer. Information regarding specific hazardous decomposition products is not available. As an ester, it can be hydrolyzed to yield cholesterol and 11-eicosenoic acid.

Experimental Protocols

Detailed experimental protocols for the synthesis of **Cholesteryl 11-eicosenoate** were not found. However, a general method for the synthesis of cholesteryl esters involves the esterification of cholesterol with a fatty acid.

General Synthesis of Cholesteryl Esters via Esterification:

This protocol describes a general procedure and may require optimization for the specific synthesis of **Cholesteryl 11-eicosenoate**.

Materials:

- Cholesterol
- 11-Eicosenoic acid
- An appropriate acid catalyst (e.g., sulfuric acid) or a coupling agent (e.g., dicyclohexylcarbodiimide/4-dimethylaminopyridine)
- Anhydrous non-polar organic solvent (e.g., toluene or dichloromethane)
- Anhydrous sodium sulfate or magnesium sulfate
- Silica gel for column chromatography

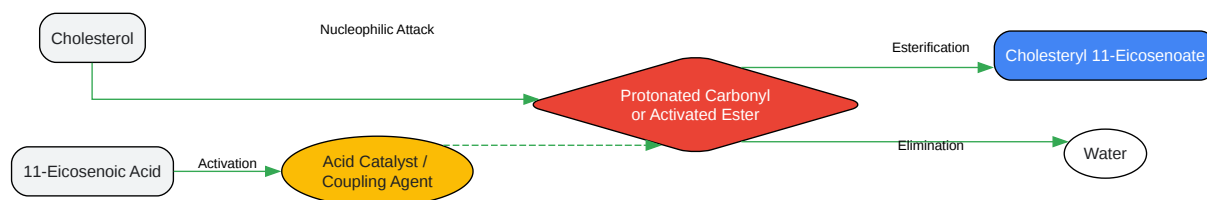
- Hexane and ethyl acetate for elution

Procedure:

- In a round-bottom flask, dissolve cholesterol and a molar excess (typically 1.1 to 1.5 equivalents) of 11-eicosenoic acid in the chosen anhydrous solvent.
- Add the catalyst or coupling agent to the reaction mixture.
- The reaction is typically stirred at room temperature or heated under reflux, and the progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature. If an acid catalyst was used, it is neutralized with a mild base (e.g., saturated sodium bicarbonate solution).
- The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate or magnesium sulfate.
- The solvent is removed under reduced pressure to yield the crude product.
- The crude **Cholesteryl 11-eicosenoate** is purified by silica gel column chromatography using a gradient of ethyl acetate in hexane as the eluent.
- Fractions containing the pure product are combined, and the solvent is evaporated to yield the purified cholesteryl ester.
- The purity of the final product should be confirmed by TLC, NMR, and/or mass spectrometry.

Visualization of Chemical Synthesis

The following diagram illustrates the general chemical synthesis of a cholesteryl ester from cholesterol and a fatty acid.



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Caption: General reaction scheme for the synthesis of **Cholesteryl 11-eicosenoate**.

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